

Solubility and stability of Formaldehyde 2,4-dinitrophenylhydrazone in different solvents.

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Compound of Interest

Compound Name: Formaldehyde 2,4-Dinitrophenylhydrazone

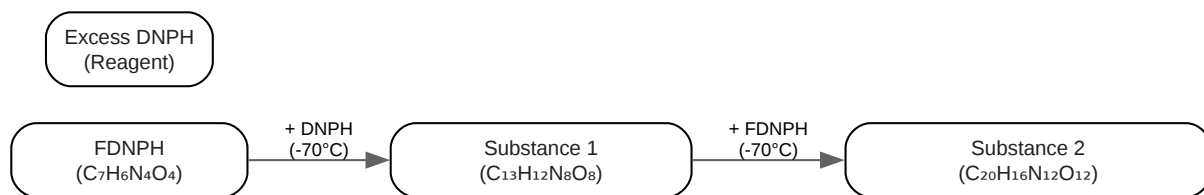
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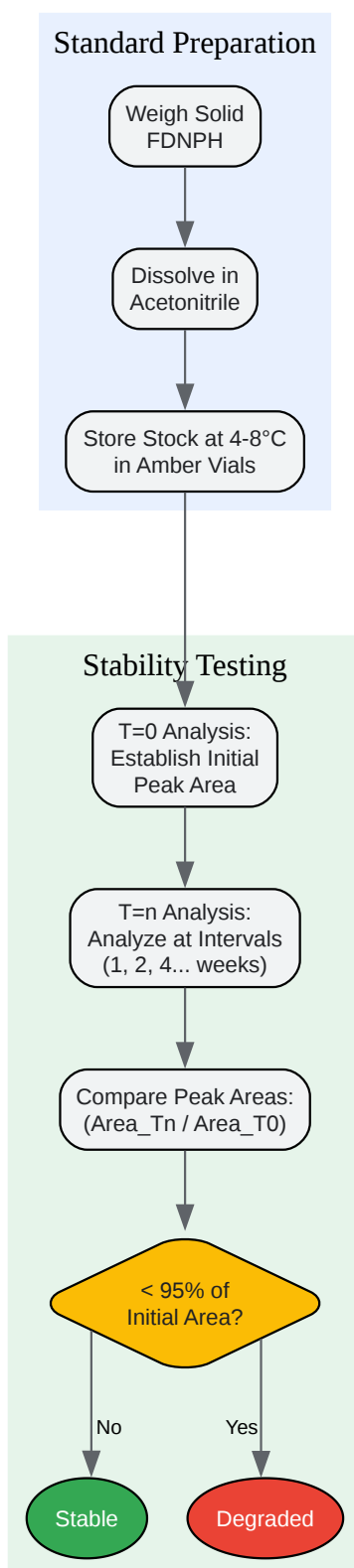
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Core Physicochemical Properties of FDNPH

FDNPH is a crystalline solid, typically appearing as light yellow to orange crystals.^[6] Its formation from formaldehyde and DNPH converts the volatile and UV-inactive aldehyde into a compound that is easily handled and quantified using High-Performance Liquid Chromatography (HPLC) with UV detection.^{[3][7]}

The chemical structure of FDNPH, with its aromatic ring, two nitro groups, and a hydrazone linkage, dictates its solubility and stability.





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